

2-Iodoaniline safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Iodoaniline

Cat. No.: B362364

[Get Quote](#)

An In-depth Technical Guide to **2-Iodoaniline**: Safety and Handling Precautions

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Iodoaniline** (CAS No: 615-43-0), an aniline derivative used in various laboratory and manufacturing applications. [1][2] Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. The information is compiled from multiple safety data sheets (SDS) and chemical safety resources.

Hazard Identification and Classification

2-Iodoaniline is classified as a hazardous substance. It is harmful if swallowed, inhaled, or in contact with skin.[1][3] It causes skin and eye irritation and may cause respiratory irritation.[1]

Table 1: GHS Hazard Classification for **2-Iodoaniline**

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic/Harmful if swallowed
Acute Toxicity, Dermal	Category 3 / 4	H311/H312: Toxic/Harmful in contact with skin
Acute Toxicity, Inhalation	Category 3 / 4	H331/H332: Toxic/Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2 / 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs through prolonged or repeated exposure

Note: Classifications can vary slightly between suppliers.

The toxicological properties of this substance have not been fully investigated. Chronic exposure may lead to a toxic syndrome from iodide overdose, characterized by symptoms like excessive salivation, headache, fever, and skin rashes. The material may also induce methemoglobinemia, leading to cyanosis.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Iodoaniline** is essential for safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Iodoaniline**

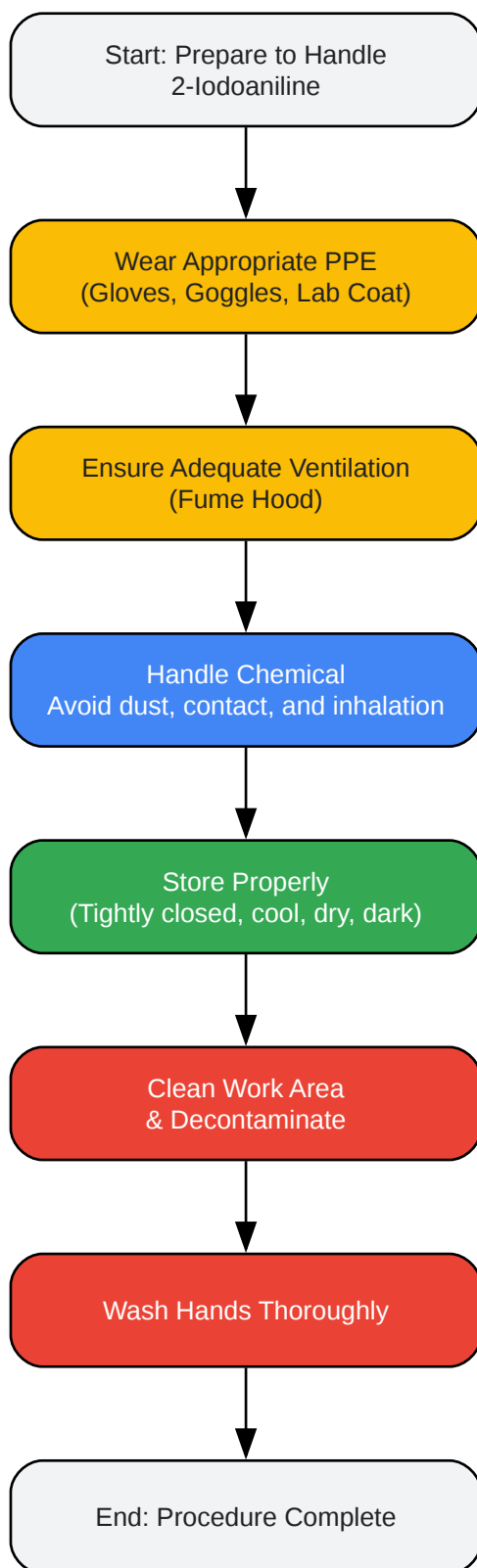
Property	Value	Source
CAS Number	615-43-0	
Molecular Formula	C ₆ H ₆ IN	
Molecular Weight	219.02 g/mol	
Appearance	Yellow to dark brown crystalline powder	
Melting Point	55-58 °C	
Flash Point	> 110 °C / > 230 °F	
Solubility	Soluble in alcohol, ether, and benzene; insoluble in water.	

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure risk.

Handling Protocols

- **Ventilation:** Use only outdoors or in a well-ventilated area. Provide appropriate exhaust ventilation where dust is formed.
- **Personal Contact:** Avoid all personal contact, including inhalation of dust. Do not get in eyes, on skin, or on clothing.
- **Hygiene:** Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Contaminated work clothing should not be allowed out of the workplace.



[Click to download full resolution via product page](#)

Caption: General Safe Handling Workflow for **2-Iodoaniline**.

Storage Conditions

- Store in a cool, dry, well-ventilated area away from incompatible substances.
- Keep the container tightly closed.
- The substance is light-sensitive; store in a dark place.
- Recommended storage may include refrigeration.

Table 3: Incompatible Materials and Hazardous Decomposition Products

Category	Examples	Source
Incompatible Materials	Strong oxidizing agents, acids, acid chlorides, acid anhydrides, chloroformates.	
Hazardous Decomposition Products	Nitrogen oxides (NOx), carbon monoxide (CO), carbon dioxide (CO2), hydrogen iodide, other irritating and toxic fumes.	

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are essential to prevent exposure.

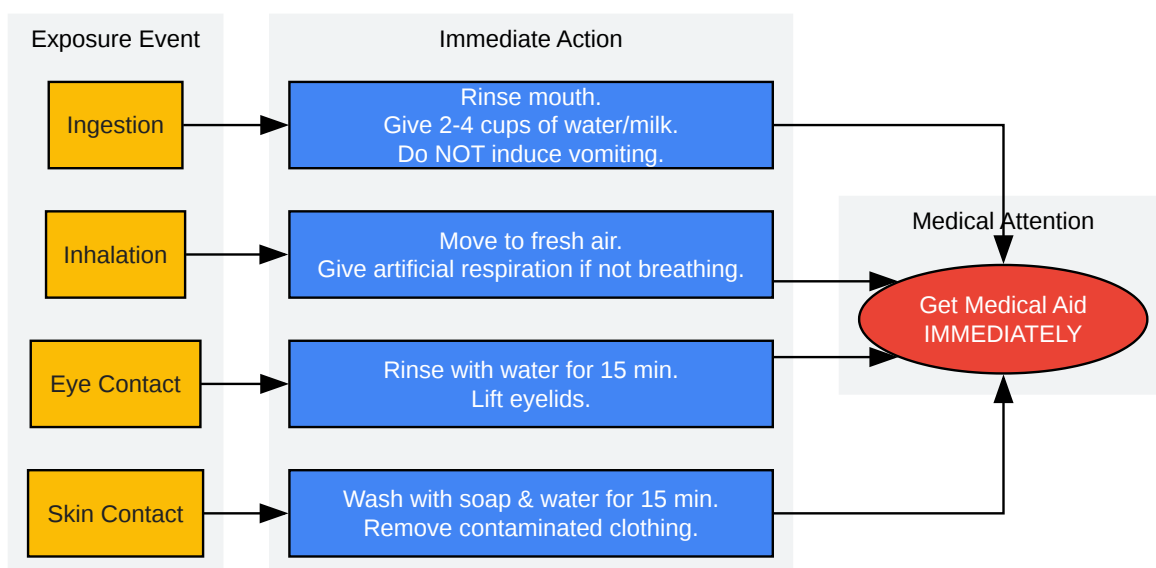
- Engineering Controls: Facilities should be equipped with an eyewash station and a safety shower close to the workstation.
- Personal Protective Equipment (PPE): A summary of required PPE is provided in the table below.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Source
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133).	
Skin Protection	Wear appropriate protective gloves (inspected prior to use) and clothing to prevent skin exposure.	
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or irritation is experienced.	

First Aid Measures

Immediate medical attention is required in case of exposure. Always show the safety data sheet to the attending physician.



[Click to download full resolution via product page](#)

Caption: Emergency First Aid Response Workflow.

Protocol for Emergency Response

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- **Skin Contact:** Get medical aid. Wash off immediately with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
- **Inhalation:** Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- **Ingestion:** Never give anything by mouth to an unconscious person. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Get medical aid immediately. Do NOT induce vomiting.

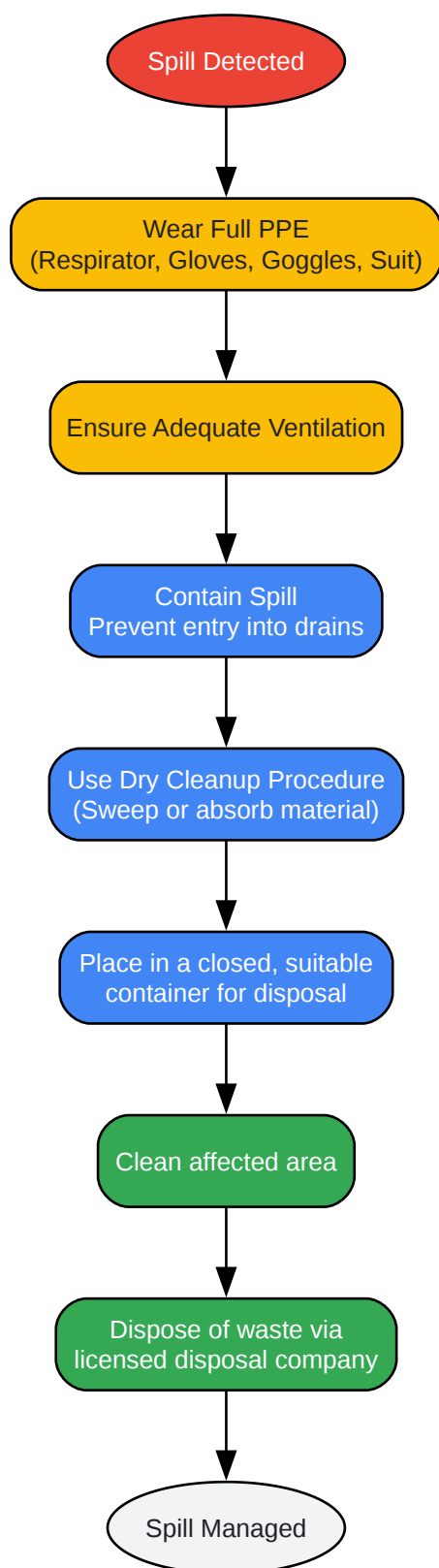
Fire-Fighting and Accidental Release Measures

Fire-Fighting Measures

- **Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** The substance is non-combustible but may decompose upon heating to produce corrosive and/or toxic fumes. During a fire, irritating and highly toxic gases such as nitrogen oxides, carbon monoxide, and hydrogen iodide may be generated.
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH approved (or equivalent), and full protective gear.

Accidental Release Measures (Spill Protocol)

In case of a spill, personnel should be evacuated from the area. Do not let the product enter drains.



[Click to download full resolution via product page](#)

Caption: Accidental Spill Cleanup Procedure.

- **Personal Precautions:** Use personal protective equipment as required. Avoid breathing dust, vapors, mist, or gas.
- **Environmental Precautions:** Should not be released into the environment.
- **Methods for Cleaning Up:**
 - Clean up spills immediately.
 - Use dry clean-up procedures and avoid generating dust.
 - Sweep up or absorb the material.
 - Place the material into a suitable, clean, dry, closed container for disposal.

Disposal Considerations

Waste disposal must be conducted in accordance with all local, regional, and national regulations.

- **Product Disposal:** Offer surplus and non-recyclable solutions to a licensed disposal company. One method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.
- **Contaminated Packaging:** Dispose of as unused product. Containers may still present a chemical hazard when empty and should be handled accordingly.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sodiumiodide.net [sodiumiodide.net]
- 2. medchemexpress.com [medchemexpress.com]

- 3. 2-Iodoaniline | C₆H₆IN | CID 11995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Iodoaniline safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b362364#2-iodoaniline-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com